

D-Xylofuranose, 1,2,3,5-tetraacetate storage and handling conditions

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Compound of Interest

Compound Name: *D-Xylofuranose, 1,2,3,5-tetraacetate*

Cat. No.: *B2753332*

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Technical Support Center: D-Xylofuranose, 1,2,3,5-tetraacetate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **D-Xylofuranose, 1,2,3,5-tetraacetate**.

Storage and Handling Conditions at a Glance

For quick reference, the following table summarizes the recommended storage and handling conditions for **D-Xylofuranose, 1,2,3,5-tetraacetate** based on information from various suppliers.

Parameter	Recommendation	Source
Storage Temperature (Pure Form)	Room temperature, under an inert atmosphere.	[1]
-20°C for long-term storage (\geq 4 years stability).[2]	[2]	
2-8°C.	[3]	
Storage Temperature (In Solvent)	-80°C (stable for 6 months).[4]	[4]
-20°C (stable for 1 month).[4]	[4]	
Shipping Temperature	Shipped at room temperature in the continental US; this may vary for other locations.[2][4]	[2][4]
Stability	Stable for at least 4 years when stored at -20°C.[2]	[2]
Incompatible Materials	Oxidizing agents.	[5]
Handling Precautions	Handle in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid breathing dust, vapors, mist, or gas. Wash hands thoroughly after handling.[3][5][6]	[3][5][6]

Troubleshooting Guide

This guide addresses specific issues that may arise during the storage and handling of **D-Xylofuranose, 1,2,3,5-tetraacetate**.

Question: My **D-Xylofuranose, 1,2,3,5-tetraacetate** appears to be a neat oil, but some datasheets describe it as a powder. Did I receive the wrong product?

Answer: **D-Xylofuranose, 1,2,3,5-tetraacetate** can exist as a neat oil or a solid.[2] The physical form can vary. Always verify the product by its analytical data (e.g., NMR, Mass Spec)

if you have concerns.

Question: I've been storing the compound at room temperature, but a datasheet recommends -20°C. Is my compound degraded?

Answer: While some suppliers state that room temperature storage is acceptable, long-term stability is best ensured at -20°C, where it is reported to be stable for at least four years.^{[1][2]} For short-term storage, room temperature in an inert atmosphere should be adequate. If the compound has been at room temperature for an extended period, it is advisable to re-test its purity before use in sensitive experiments.

Question: My stock solution has been stored at -20°C for over a month. Can I still use it?

Answer: Stock solutions of **D-Xylofuranose, 1,2,3,5-tetraacetate** are reported to be stable for one month at -20°C.^[4] For longer-term storage of solutions, -80°C is recommended, which provides stability for up to six months.^[4] Using a solution stored at -20°C for longer than a month is not recommended without re-evaluating its integrity.

Question: I observed skin irritation after handling the compound. What should I do?

Answer: In case of skin contact, immediately wash the affected area with soap and plenty of water.^[3] Although some safety data sheets indicate that the product does not generally irritate the skin, others list it as a skin irritant.^{[3][7]} It is crucial to always wear appropriate personal protective equipment (PPE), including gloves, to prevent skin exposure.^{[3][5]} If irritation persists, consult a physician.^[3]

Frequently Asked Questions (FAQs)

What is the recommended personal protective equipment (PPE) when handling **D-Xylofuranose, 1,2,3,5-tetraacetate**?

It is recommended to use the following PPE:

- Eye Protection: Safety glasses with side-shields or a face shield.^[3]
- Hand Protection: Protective gloves.^[3]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.^[3]

- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator.[6]

How should I handle a spill of **D-Xylofuranose, 1,2,3,5-tetraacetate**?

For a spill, ensure the area is well-ventilated and wear appropriate PPE. If the material is a solid, sweep it up and place it in a suitable, closed container for disposal, avoiding dust formation.[3][5] If it is a liquid, absorb it with an inert material (e.g., sand, diatomite) and place it in a container for disposal.[7] Prevent the spill from entering drains.[3]

What are the known hazards of **D-Xylofuranose, 1,2,3,5-tetraacetate**?

Some safety data sheets classify **D-Xylofuranose, 1,2,3,5-tetraacetate** with the following hazard statements:

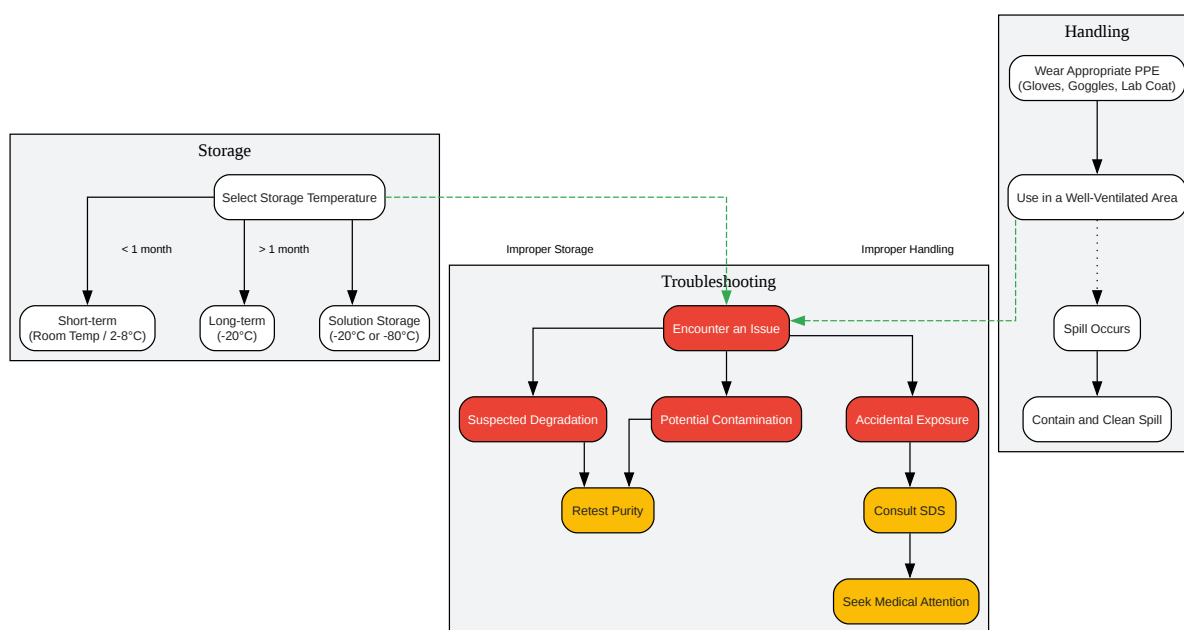
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3] However, other sources state that the substance is not classified as hazardous.[7] Due to this conflicting information, it is prudent to handle the compound with care, assuming it may present these hazards.

What is the proper way to dispose of **D-Xylofuranose, 1,2,3,5-tetraacetate**?

Dispose of **D-Xylofuranose, 1,2,3,5-tetraacetate** and its container in accordance with local, regional, and national regulations. Do not let the product enter drains.[3]

Experimental Workflow & Troubleshooting Logic

The following diagram illustrates a logical workflow for handling and troubleshooting issues related to **D-Xylofuranose, 1,2,3,5-tetraacetate**.



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Caption: Troubleshooting workflow for **D-Xylofuranose, 1,2,3,5-tetraacetate**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. [angenechemical.com](https://www.angenechemical.com) [[angenechemical.com](https://www.angenechemical.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
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